

Preparation of AFN-1252 Tosylate Solutions for In Vitro Experiments

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Compound of Interest

Compound Name: AFN-1252 tosylate

Cat. No.: B1665052

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

AFN-1252 is a potent and selective inhibitor of the staphylococcal enzyme enoyl-acyl carrier protein reductase (FabI), a critical component of the bacterial fatty acid biosynthesis II (FASII) pathway.^{[1][2]} Its targeted mechanism of action makes it highly effective against Staphylococcus species, including methicillin-resistant Staphylococcus aureus (MRSA), with a low propensity for developing resistance.^{[1][2]} Accurate and consistent preparation of **AFN-1252 tosylate** solutions is paramount for obtaining reliable and reproducible results in in vitro experiments such as antibacterial susceptibility testing. This document provides a detailed protocol for the preparation of **AFN-1252 tosylate** solutions for such applications.

Physicochemical and In Vitro Activity Data

Quantitative data for AFN-1252 is summarized in the tables below. It is important to note that while experiments are conducted using the tosylate salt, concentrations and activity are typically reported as the free-base equivalent.

Table 1: Physicochemical Properties of AFN-1252 and its Tosylate Salt

Property	Value	Reference
Chemical Name (Free Base)	(2E)-N-methyl-N-[(3-methyl-1-benzofuran-2-yl)methyl]-3-(7-oxo-5,6,7,8-tetrahydro-1,8-naphthyridin-3-yl)prop-2-enamide	[3]
Molecular Weight (Free Base)	375.42 g/mol	[3]
Molecular Weight (Tosylate Salt)	547.63 g/mol	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[4]

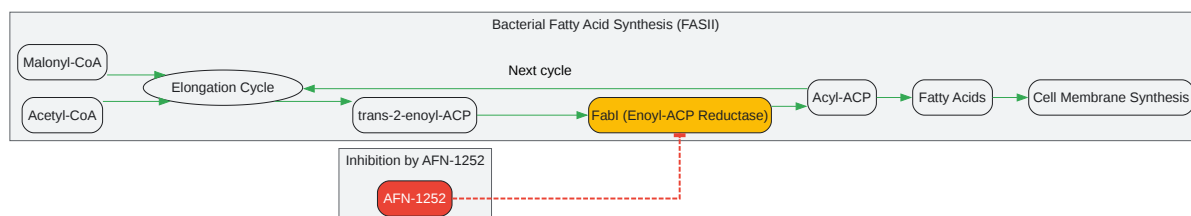
Table 2: In Vitro Antibacterial Potency of AFN-1252

Organism	MIC Range (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Staphylococcus aureus	0.002 - 0.12	≤0.015	[2]
Coagulase-negative staphylococci	Not specified	0.12	[2]
Methicillin-resistant S. aureus (MRSA)	Not specified	≤0.008	[4]
Vancomycin-intermediate S. aureus (VISA)	Not specified	0.12	[4]
Vancomycin-resistant S. aureus (VRSA)	Not specified	0.06	[4]

Mechanism of Action

AFN-1252 specifically targets and inhibits FabI, the enoyl-ACP reductase in *Staphylococcus*. This enzyme catalyzes the final, rate-limiting step in each cycle of fatty acid elongation. By inhibiting FabI, AFN-1252 disrupts the synthesis of essential fatty acids, which are vital for

building and maintaining the integrity of the bacterial cell membrane. This disruption ultimately leads to the cessation of growth and bacterial cell death.



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Mechanism of action of AFN-1252 in the FASII pathway.

Experimental Protocols

Materials and Equipment

- **AFN-1252 tosylate** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Cation-adjusted Mueller-Hinton Broth (CAMHB), sterile
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, disposable tips
- Vortex mixer

- 96-well microtiter plates

Safety and Handling Precautions

- As a specific Material Safety Data Sheet (MSDS) for **AFN-1252 tosylate** is not readily available, it is prudent to handle the compound with caution.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a chemical fume hood to avoid inhalation.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

Preparation of Stock Solution (10 mM)

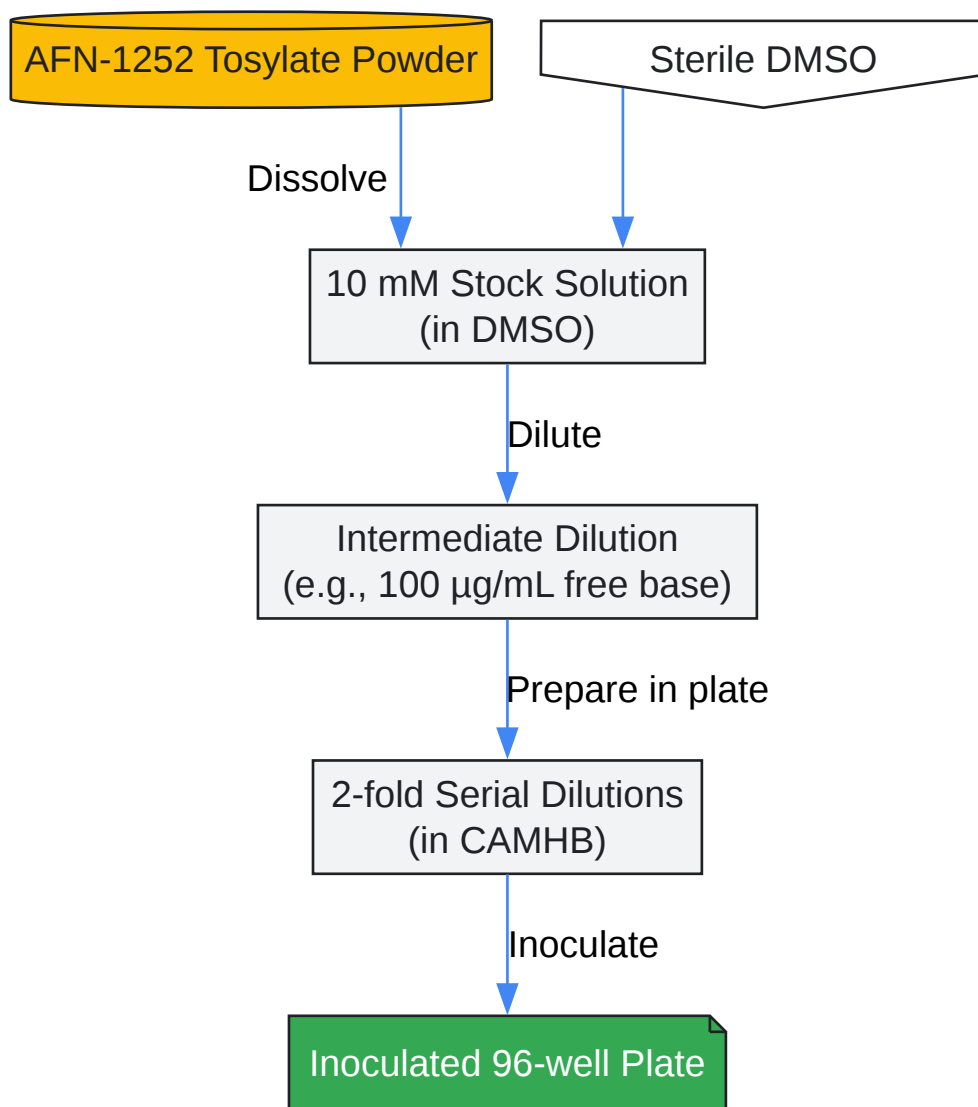
This protocol describes the preparation of a 10 mM stock solution of **AFN-1252 tosylate** in DMSO. Concentrations should be adjusted and reported as free-base equivalents in subsequent dilutions.

- Calculate Required Mass: Determine the mass of **AFN-1252 tosylate** (MW: 547.63 g/mol) needed. For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 547.63 \text{ g/mol} \times 1000 \text{ mg/g} = 5.476 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **AFN-1252 tosylate** powder using an analytical balance.
- Dissolution: Add the weighed powder to a sterile, amber microcentrifuge tube. Add the desired volume of sterile DMSO (e.g., 1 mL) to the tube.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear.
- Storage: Store the stock solution at -20°C for long-term use (up to one year) or at -80°C (up to two years).^[5] Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for MIC Testing

This protocol follows the general principles of broth microdilution as specified by the Clinical and Laboratory Standards Institute (CLSI).^[2]^[4]

- Thaw Stock Solution: Thaw the 10 mM **AFN-1252 tosylate** stock solution at room temperature.
- Intermediate Dilution: Prepare an intermediate dilution from the stock solution in sterile DMSO or CAMHB. For example, to prepare a 100 µg/mL (free-base equivalent) working stock:
 - The free-base molecular weight is 375.42 g/mol .
 - The stock solution concentration (10 mM) is equivalent to 3754.2 µg/mL of the free base.
 - Perform a 1:37.54 dilution of the stock solution in the chosen diluent.
- Serial Dilutions: Perform two-fold serial dilutions of the intermediate solution in CAMHB directly in a 96-well microtiter plate to achieve the final desired concentration range for the MIC assay (e.g., 0.008 to 4 µg/mL).^[4]
- Inoculation: Add the standardized bacterial inoculum to each well according to CLSI guidelines.
- Incubation: Incubate the plates at 35°C for 20-24 hours.^[4]
- Reading Results: Determine the MIC, which is the lowest concentration of AFN-1252 that completely inhibits visible bacterial growth.



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